

# MI-463's Impact on Cell Differentiation Markers: A Comparative Analysis

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## Compound of Interest

Compound Name: MI-463

Cat. No.: B609025

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **MI-463**'s effect on cell differentiation markers against other prominent inhibitors in the context of MLL-rearranged leukemia. The data presented is supported by experimental protocols and visualizations to facilitate a deeper understanding of the compound's performance.

**MI-463** is a potent and orally bioavailable small-molecule inhibitor of the menin-mixed lineage leukemia (MLL) interaction, a critical driver in the pathogenesis of MLL-rearranged leukemias. By disrupting this interaction, **MI-463** induces differentiation of leukemic blasts into mature myeloid cells, offering a promising therapeutic strategy. This guide evaluates the quantitative effects of **MI-463** on key cell differentiation markers and compares its performance with other targeted inhibitors, including the menin-MLL inhibitor MI-503, the DOT1L inhibitor EPZ-5676, and the BET inhibitor OTX015.

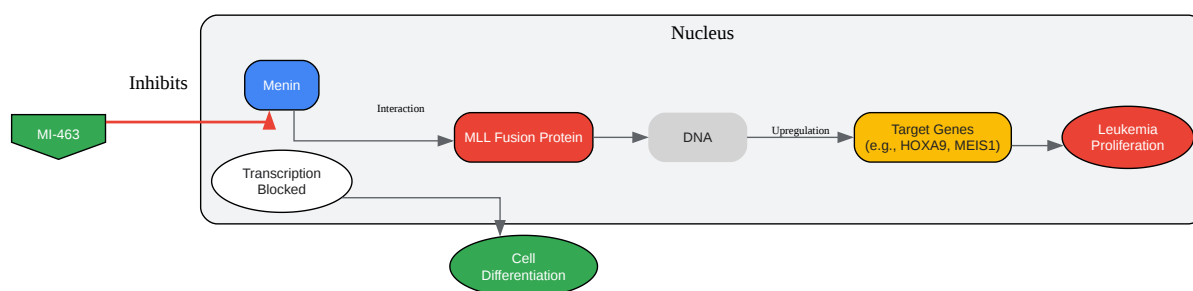
## Comparative Efficacy on Cell Differentiation Markers

Treatment with **MI-463** and its counterparts leads to significant changes in the expression of cell surface and genetic markers associated with myeloid differentiation. The following table summarizes the quantitative effects of these inhibitors on key markers in MLL-rearranged leukemia cell lines.

Inhibitor	Target	Cell Line	Marker	Effect	Concentration	Time Point
MI-463	Menin-MLL	MLL-AF9 BMCs	CD11b	Substantial Increase	Not specified	7 days
MI-503	Menin-MLL	MLL-AF9 BMCs	CD11b	~40% increase in positive cells	1 $\mu$ M	7 days
EPZ-5676	DOT1L	Murine MLL-AF9	CD11b	Dose-dependent increase	100 nM - 1 $\mu$ M	3 days
OTX015	BET	OCI-AML3	CD11b	Significant Increase	500 nM	48-72 hours
MI-463	Menin-MLL	MLL-AF9 BMCs	Hoxa9	Marked Reduction	Sub-micromolar	6 days
MI-463	Menin-MLL	MLL-AF9 BMCs	Meis1	Marked Reduction	Sub-micromolar	6 days
MI-503	Menin-MLL	MV4;11	HOXA9	Significant Reduction	0.6 $\mu$ M	10 days
MI-503	Menin-MLL	MV4;11	MEIS1	Significant Reduction	0.6 $\mu$ M	10 days
EPZ-5676	DOT1L	Patient-derived Xenografts	MEIS1	Significant Reduction	Not specified	Not specified
EPZ-5676	DOT1L	Patient-derived Xenografts	HOXA10	Significant Reduction	Not specified	Not specified

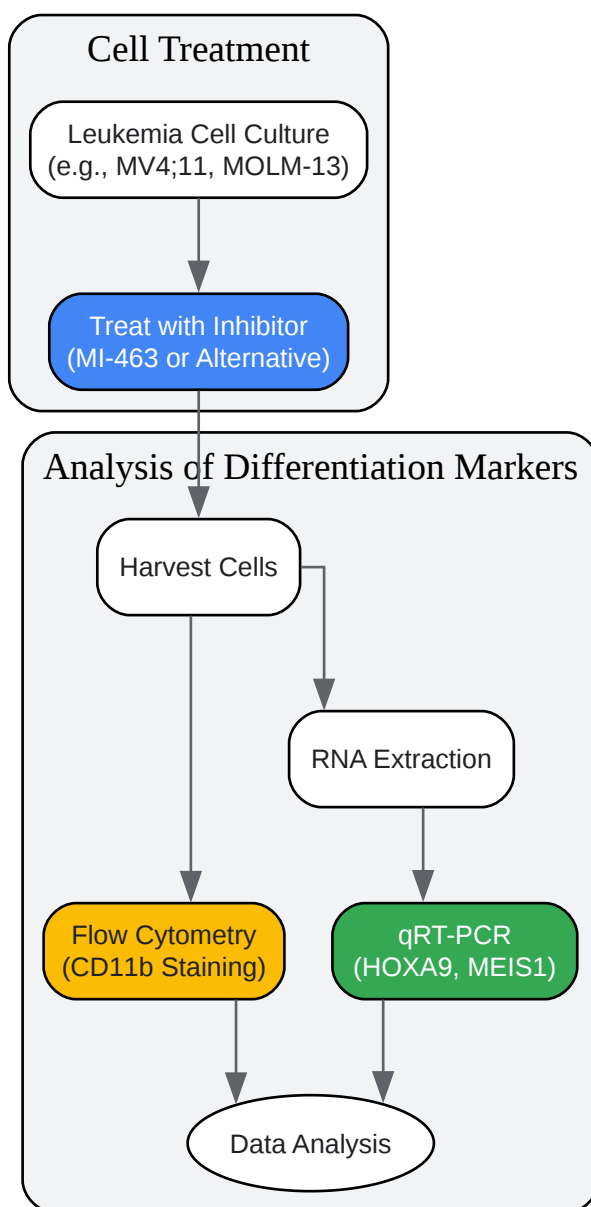
## Signaling Pathway and Experimental Workflow

The diagrams below illustrate the signaling pathway targeted by **MI-463** and a typical experimental workflow for assessing cell differentiation markers.



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Caption: Signaling pathway of menin-MLL interaction and its inhibition by **MI-463**.



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